

Introduction: The Quinazolinone Scaffold in Modern Chemistry

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Compound of Interest

Compound Name:	6-Bromo-3-methylquinazolin-4(3H)-one
CAS No.:	57573-59-8
Cat. No.:	B1276755

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The quinazolinone core, a fused heterocyclic system of a benzene ring and a pyrimidinone ring, is a structure of significant interest in medicinal chemistry and materials science. Quinazolinone derivatives are recognized for a wide spectrum of biological activities, including anticancer, anti-inflammatory, anticonvulsant, antibacterial, and antiviral properties.[1][2][3] The strategic placement of substituents on the quinazolinone scaffold allows for the fine-tuning of these pharmacological profiles.

This document provides a detailed protocol for the synthesis of a specific derivative, **6-Bromo-3-methylquinazolin-4(3H)-one**. The introduction of a bromine atom at the 6-position offers a valuable synthetic handle for further chemical modifications, such as cross-coupling reactions, while the methyl group at the N-3 position is a common feature in many biologically active quinazolinones. This guide is intended for researchers in organic synthesis and drug development, offering a step-by-step methodology grounded in established chemical principles.

Strategic Approach to Synthesis

The construction of the 4(3H)-quinazolinone ring system is most commonly achieved via the cyclization of N-acylanthranilic acids or related derivatives.[1][4] A robust and frequently employed strategy involves a two-step sequence starting from the appropriately substituted anthranilic acid.

- **Formation of a Benzoxazinone Intermediate:** The initial step involves the acylation of the starting material, 2-amino-5-bromobenzoic acid, followed by an intramolecular cyclization. This reaction typically utilizes acetic anhydride, which serves as both the acylating agent and a dehydrating agent to form the stable 6-bromo-2-methyl-3,1-benzoxazin-4-one intermediate. [4]
- **Aminolysis and Recyclization:** The benzoxazinone intermediate is then subjected to a reaction with a primary amine—in this case, methylamine. The amine acts as a nucleophile, opening the benzoxazinone ring, which is followed by an intramolecular cyclization and dehydration to yield the final **6-Bromo-3-methylquinazolin-4(3H)-one** product.

This well-established pathway provides a reliable and high-yielding route to the target compound.

Reaction Mechanism Overview

The overall transformation from 2-amino-5-bromobenzoic acid to the final product proceeds through the key benzoxazinone intermediate as depicted below. The mechanism involves nucleophilic acyl substitution, intramolecular cyclization, and a ring-opening/ring-closing cascade.



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Caption: Reaction mechanism for the synthesis of **6-Bromo-3-methylquinazolin-4(3H)-one**.

Detailed Experimental Protocol

This protocol is based on established procedures for quinazolinone synthesis.^{[4][5]}

Researchers should perform a risk assessment before commencing any chemical synthesis.

Part 1: Synthesis of 6-Bromo-2-methyl-3,1-benzoxazin-4-one (Intermediate II)

- **Reaction Setup:** In a 100 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-amino-5-bromobenzoic acid (I) (2.16 g, 10 mmol).
- **Reagent Addition:** To the flask, add acetic anhydride (5.7 mL, 60 mmol).
- **Heating:** Heat the reaction mixture to reflux (approximately 140°C) and maintain for 2 hours. The solid starting material will gradually dissolve.
- **Work-up:** After 2 hours, allow the reaction mixture to cool to room temperature. Slowly and carefully pour the mixture onto 50 g of crushed ice with stirring.
- **Isolation:** A precipitate will form. Collect the solid product by vacuum filtration, wash thoroughly with cold water to remove excess acetic acid, and then with a small amount of cold ethanol.
- **Drying:** Dry the resulting white to off-white solid, 6-bromo-2-methyl-3,1-benzoxazin-4-one (II), under vacuum. The product is often of sufficient purity for the next step.

Part 2: Synthesis of 6-Bromo-3-methylquinazolin-4(3H)-one (Final Product III)

- **Reaction Setup:** In a 100 mL round-bottom flask, suspend the dried 6-bromo-2-methyl-3,1-benzoxazin-4-one (II) (2.40 g, 10 mmol) in ethanol (30 mL).
- **Reagent Addition:** To this suspension, add an aqueous solution of methylamine (40% w/v, 2.3 mL, ~30 mmol) dropwise at room temperature with stirring.
- **Heating:** Fit the flask with a reflux condenser and heat the mixture to reflux for 4 hours.
- **Work-up:** After the reflux period, cool the reaction mixture to room temperature. Reduce the solvent volume by approximately half using a rotary evaporator.

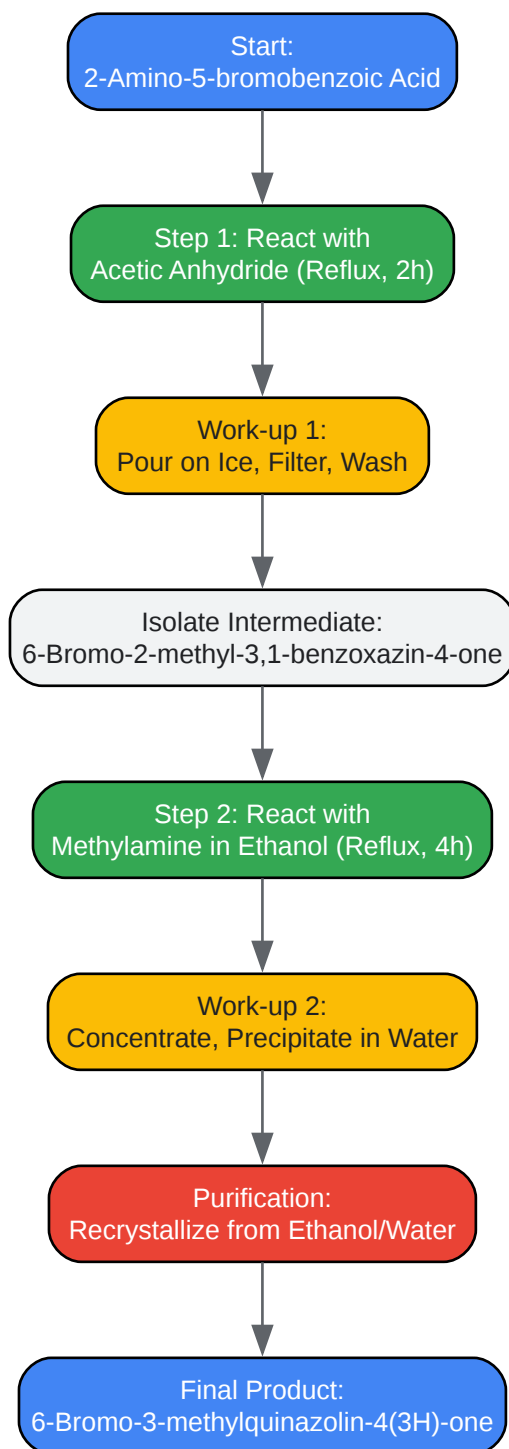
- Isolation: Pour the concentrated mixture into 50 mL of ice-cold water. A solid precipitate will form.
- Purification: Collect the crude product by vacuum filtration. Wash the solid with cold water. For further purification, recrystallize the product from an appropriate solvent system, such as ethanol/water.
- Drying: Dry the purified white crystalline product, **6-Bromo-3-methylquinazolin-4(3H)-one** (III), under vacuum to a constant weight.

Quantitative Data and Materials

Reagent	Formula	MW (g/mol)	Amount (mmol)	Mass/Volume	Role
2-Amino-5-bromobenzoic acid	C ₇ H ₆ BrNO ₂	216.03	10	2.16 g	Starting Material
Acetic Anhydride	C ₄ H ₆ O ₃	102.09	60	5.7 mL	Acylating/Dehydrating Agent
Methylamine (40% in H ₂ O)	CH ₅ N	31.06	~30	2.3 mL	Nitrogen Source
Ethanol	C ₂ H ₅ OH	46.07	-	30 mL	Solvent

Experimental Workflow

The following diagram illustrates the overall workflow for the synthesis and purification of the target compound.



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Caption: Overall workflow for the synthesis of **6-Bromo-3-methylquinazolin-4(3H)-one**.

Product Characterization and Validation

To ensure the successful synthesis and purity of the final product, a comprehensive analytical characterization is mandatory.

- Thin-Layer Chromatography (TLC): Monitor the reaction progress and assess the purity of the final product using an appropriate eluent system (e.g., ethyl acetate/hexane).
- Melting Point (m.p.): Determine the melting point of the purified product. A sharp melting point is indicative of high purity.
- ^1H NMR Spectroscopy: The proton NMR spectrum should confirm the presence of all expected protons with appropriate chemical shifts and coupling patterns. Key signals would include the aromatic protons, the N-methyl singlet, and the C2-proton singlet (if starting from an orthoformate) or C2-methyl singlet (if starting from acetic anhydride).
- ^{13}C NMR Spectroscopy: The carbon NMR spectrum will validate the carbon framework of the molecule, including the characteristic carbonyl carbon signal of the quinazolinone ring.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) should be used to confirm the molecular weight and elemental composition, matching the molecular formula $\text{C}_9\text{H}_7\text{BrN}_2\text{O}$. The isotopic pattern for bromine ($^{79}\text{Br}/^{81}\text{Br}$) should be observable.
- Infrared (IR) Spectroscopy: The IR spectrum should show characteristic absorption bands, notably a strong carbonyl ($\text{C}=\text{O}$) stretch around $1670\text{--}1690\text{ cm}^{-1}$ and $\text{C}=\text{N}$ stretching vibrations.

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